

Handling and storage guidelines for "1-(2-(4-Bromophenoxy)ethyl)pyrrolidine"

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Compound of Interest

Compound Name: 1-(2-(4-Bromophenoxy)ethyl)pyrrolidine

Cat. No.: B093086

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Application Notes and Protocols for 1-(2-(4-Bromophenoxy)ethyl)pyrrolidine

For Researchers, Scientists, and Drug Development Professionals

Introduction

1-(2-(4-Bromophenoxy)ethyl)pyrrolidine is a halogenated heterocyclic compound with potential applications in pharmaceutical research and development. Its structure, featuring a bromophenoxy group linked to a pyrrolidine ring, makes it a valuable intermediate in the synthesis of more complex molecules. Notably, it has been mentioned in the context of synthesizing derivatives for therapeutic use.^[1] Given its reactive nature and potential biological activity, a thorough understanding of its properties and adherence to strict handling and storage protocols are paramount to ensure laboratory safety and experimental integrity.

This document provides a comprehensive guide to the safe handling, storage, and use of **1-(2-(4-Bromophenoxy)ethyl)pyrrolidine**, drawing from available chemical data and established laboratory safety principles. It is intended to supplement, not replace, an institution's internal safety protocols and a researcher's own risk assessment.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **1-(2-(4-Bromophenoxy)ethyl)pyrrolidine** is presented below. This data is compiled from various chemical suppliers and databases.

Property	Value	Source(s)
CAS Number	1081-73-8	[2] [3] [4] [5]
Molecular Formula	C ₁₂ H ₁₆ BrNO	[1] [2] [3] [5] [6]
Molecular Weight	270.17 g/mol	[1] [2]
Appearance	Colorless or light yellow liquid	[1]
Boiling Point	138-140 °C at 1.2 mmHg	[1] [2] [4]
Density	1.304 g/mL at 25 °C	[1] [2] [4]
Refractive Index	n _{20/D} 1.557	[1] [2] [4]
Solubility	Low solubility in water. Soluble in common organic solvents like dichloromethane and chloroform.	[6]
Flash Point	>110 °C (>230 °F)	[1] [2]

Safety and Hazard Information

1-(2-(4-Bromophenoxy)ethyl)pyrrolidine is classified as an irritant.[\[3\]](#) All personnel handling this compound must be thoroughly familiar with its potential hazards and the required safety precautions.

GHS Hazard Statements:

- H315: Causes skin irritation.[\[2\]](#)[\[4\]](#)
- H319: Causes serious eye irritation.[\[2\]](#)[\[3\]](#)[\[4\]](#)
- H335: May cause respiratory irritation.[\[2\]](#)[\[4\]](#)

Signal Word: Warning[2][4]

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **1-(2-(4-Bromophenoxy)ethyl)pyrrolidine**:

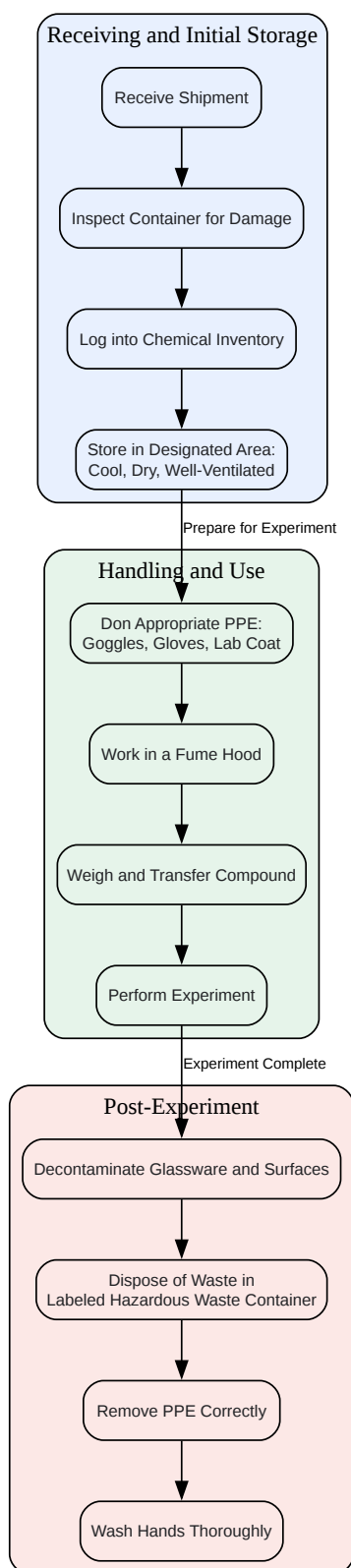
- Eye Protection: Chemical safety goggles or a face shield.[2]
- Hand Protection: Chemical-resistant gloves (e.g., nitrile). Inspect gloves for integrity before each use.[2]
- Skin and Body Protection: A lab coat must be worn. Ensure full coverage of exposed skin.
- Respiratory Protection: Use in a well-ventilated area, preferably a chemical fume hood. If there is a risk of inhalation, a NIOSH-approved respirator with an appropriate cartridge for organic vapors should be used.[2]

Engineering Controls

- Fume Hood: All weighing, transferring, and handling of this compound should be performed inside a certified chemical fume hood to minimize inhalation exposure.
- Eyewash Station and Safety Shower: An operational eyewash station and safety shower must be readily accessible in the immediate work area.

Handling and Storage Workflow

The following diagram illustrates the decision-making process for the safe handling and storage of **1-(2-(4-Bromophenoxy)ethyl)pyrrolidine**.



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Caption: Workflow for Safe Handling of **1-(2-(4-Bromophenoxy)ethyl)pyrrolidine**.

Storage Guidelines

Proper storage is crucial to maintain the stability and integrity of **1-(2-(4-Bromophenoxy)ethyl)pyrrolidine**.

- **Temperature:** Store in a cool, dry place.^{[5][6]} Some suppliers recommend refrigerated storage (2-10 °C).
- **Atmosphere:** Keep the container tightly sealed to prevent exposure to moisture and air, which could lead to degradation.^{[5][6]} Store under an inert atmosphere (e.g., argon or nitrogen) for long-term storage to prevent oxidation.
- **Light:** Protect from direct sunlight.^[6]
- **Incompatibilities:** Store separately from strong oxidizing agents and other incompatible materials to avoid hazardous chemical reactions.^[6]

Emergency Procedures

- **Skin Contact:** Immediately remove contaminated clothing and wash the affected area with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation persists.
- **Eye Contact:** Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.^{[3][4]} Remove contact lenses if present and easy to do.^{[3][4]} Seek immediate medical attention.
- **Inhalation:** Move the victim to fresh air and keep at rest in a position comfortable for breathing. If the victim is not breathing, give artificial respiration. Seek medical attention.
- **Ingestion:** Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.
- **Spills:** Evacuate the area. Wear appropriate PPE, including respiratory protection. Absorb the spill with an inert material (e.g., vermiculite, sand, or earth) and place it in a sealed container for hazardous waste disposal. Ventilate the area and wash the spill site after material pickup is complete.

Protocol: Preparation of a Stock Solution

This protocol provides a general procedure for preparing a stock solution of **1-(2-(4-Bromophenoxy)ethyl)pyrrolidine**. The choice of solvent and concentration will be experiment-dependent.

Materials:

- **1-(2-(4-Bromophenoxy)ethyl)pyrrolidine**
- Anhydrous solvent (e.g., Dichloromethane, Chloroform)
- Volumetric flask with a ground glass stopper
- Glass funnel
- Syringe or calibrated pipette
- Analytical balance

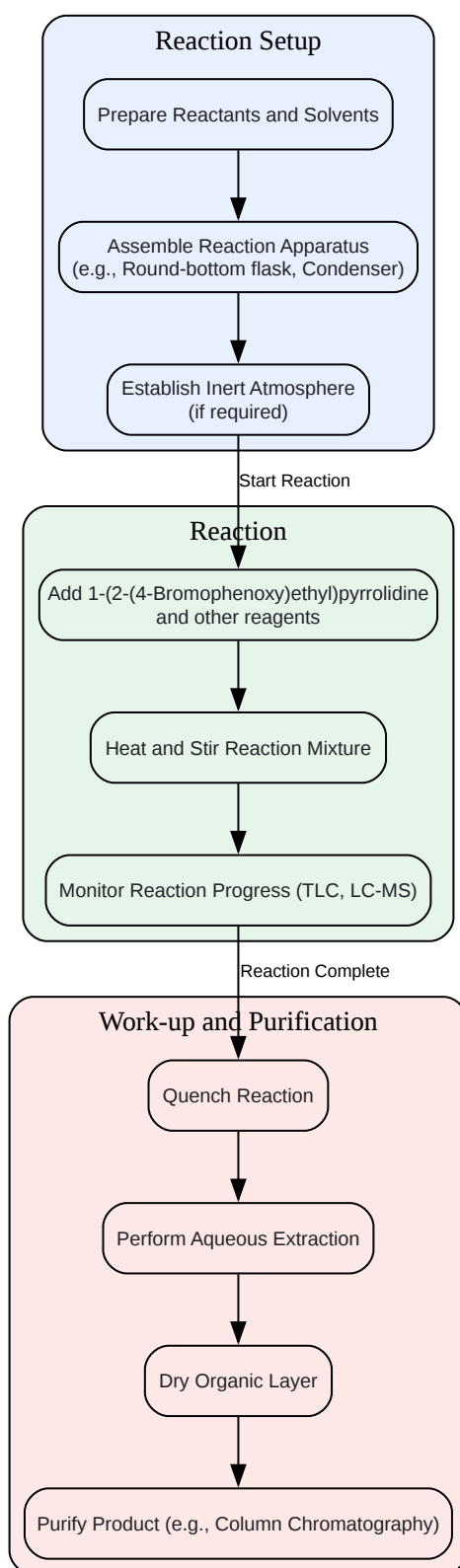
Procedure:

- **Preparation:** Ensure all glassware is clean and dry. Perform all steps in a certified chemical fume hood.
- **Tare:** Place the volumetric flask on the analytical balance and tare it.
- **Weighing:** Carefully add the desired amount of **1-(2-(4-Bromophenoxy)ethyl)pyrrolidine** to the volumetric flask using a syringe or pipette. Record the exact mass.
- **Dissolution:** Add a small amount of the chosen anhydrous solvent to the flask and swirl gently to dissolve the compound completely.
- **Dilution:** Once dissolved, add the solvent to the flask until the solution reaches the calibration mark.
- **Mixing:** Stopper the flask and invert it several times to ensure the solution is homogeneous.

- **Storage:** Transfer the solution to a properly labeled storage bottle with a screw cap. The label should include the compound name, concentration, solvent, date of preparation, and your initials. Store the solution under the recommended storage conditions.

Experimental Workflow: A Representative Synthetic Application

The following diagram outlines a generalized workflow for a synthetic transformation using **1-(2-(4-Bromophenoxy)ethyl)pyrrolidine** as a starting material.



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Caption: Generalized Synthetic Workflow.

Waste Disposal

All waste containing **1-(2-(4-Bromophenoxy)ethyl)pyrrolidine**, including empty containers, contaminated PPE, and reaction residues, must be disposed of as hazardous waste. Follow all local, state, and federal regulations for hazardous waste disposal. Do not dispose of this chemical down the drain.

Conclusion

1-(2-(4-Bromophenoxy)ethyl)pyrrolidine is a valuable research chemical that requires careful handling and storage due to its irritant properties. By adhering to the guidelines outlined in this document and maintaining a strong safety culture in the laboratory, researchers can minimize risks and ensure the integrity of their experimental work. Always consult the most up-to-date safety information and your institution's specific safety protocols before use.

References

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